

A Technical Guide to Commercially Available Pregnanediol-d5 Standards for Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pregnanediol-d5

Cat. No.: B15142990

[Get Quote](#)

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on the use of commercially available **Pregnanediol-d5** standards. **Pregnanediol-d5**, a deuterated form of pregnanediol, is a crucial internal standard for quantitative analysis by mass spectrometry, particularly in clinical and research settings monitoring progesterone metabolism.

Commercially Available Pregnanediol-d5 Standards

A variety of vendors supply **Pregnanediol-d5** for research purposes. The following table summarizes the key specifications of these commercially available standards.

Supplier	Product Name	Catalog Number	Chemical Formula	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity	Available Unit Sizes	Storage Conditions
Sigma-Aldrich	Pregnanediol-2,2,3,4,4-d5	903639	C ₂₁ D ₅ H ₃₁ O ₂	325.54	≥98 atom % D	≥98% (CP)	1 mg	-20°C
MedchemExpress	Pregnanediol-d5	HY-107850S	Not Specified	Not Specified	Not Specified	99.09%	1 mg	-20°C (1 month)
Pharmaceuticals	5β-Pregnan-3α,20α-diol-d5	PA STI 074710	C ₂₁ H ₃₁ D ₅ O ₂	325.54	Not Specified	Not Specified	Enquire	2-8°C Refrigerator
Clinivex	Pregnanediol-d5 3-O-Glucuronide	RCLS3 C40445	Not Specified	Not Specified	Not Specified	Not Specified	10 mg, 25 mg, 50 mg, 100 mg	Room Temperature (for shipping)

Experimental Protocols: Quantification of Pregnanediol Metabolites using Pregnanediol-d5 Internal Standard

Pregnanediol-d5 is commonly employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of pregnanediol and its glucuronidated metabolites in biological matrices such as urine and serum.^{[1][2][3]} The following is a generalized protocol synthesized from published methodologies.

Sample Preparation: "Dilute and Shoot" Method for Urine

This method is favored for its simplicity and high throughput.[3]

- **Sample Thawing and Vortexing:** Thaw frozen urine samples at room temperature and vortex for 10 seconds to ensure homogeneity.
- **Internal Standard Spiking:** To a 1.5 mL microcentrifuge tube, add 10 µL of the urine sample. Add 990 µL of the internal standard working solution (**Pregnanediol-d5** in a suitable solvent like methanol or a methanol/water mixture).
- **Vortexing and Centrifugation:** Vortex the mixture for 10 seconds. Centrifuge at 10,000 x g for 5 minutes to pellet any particulate matter.
- **Transfer:** Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

Liquid-Liquid Extraction for Serum/Plasma

This method is used to remove proteins and other interfering substances from serum or plasma samples.

- **Sample and Internal Standard:** In a glass tube, pipette 100 µL of serum or plasma. Add 50 µL of the **Pregnanediol-d5** internal standard solution.
- **Extraction:** Add 1 mL of an organic solvent (e.g., methyl tert-butyl ether or diethyl ether).
- **Vortex and Centrifuge:** Vortex the tube for 1 minute to ensure thorough mixing. Centrifuge at 3000 x g for 10 minutes to separate the aqueous and organic layers.
- **Evaporation:** Carefully transfer the organic (upper) layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried extract in 100 µL of the mobile phase (e.g., 50:50 methanol:water) and transfer to an autosampler vial.

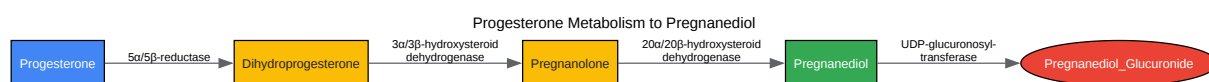
LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size) is commonly used.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in methanol or acetonitrile.
 - Gradient: A typical gradient would start at a lower percentage of mobile phase B, ramp up to a high percentage to elute the analytes, and then return to the initial conditions for re-equilibration.
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Column Temperature: 40°C.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray ionization (ESI), typically in negative ion mode for glucuronidated metabolites and positive ion mode for pregnanediol.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for pregnanediol and **Pregnanediol-d5** would be monitored. For example:
 - Pregnanediol: The exact m/z will depend on the adduct formed (e.g., [M+H]⁺ or [M-H]⁻).
 - **Pregnanediol-d5**: The precursor ion will be 5 Daltons higher than that of the unlabeled pregnanediol. The product ions may or may not retain the deuterium labels depending on the fragmentation pattern.
 - Optimization: Ion source parameters (e.g., capillary voltage, source temperature, gas flows) and compound-specific parameters (e.g., collision energy, declustering potential) should be optimized for maximum sensitivity.

Signaling Pathways and Experimental Workflows

Progesterone Metabolism and Pregnanediol Formation

Progesterone, a key steroid hormone, is primarily metabolized in the liver.[4] The metabolic pathway involves the reduction of the A-ring and the 20-keto group, leading to various pregnane derivatives, with pregnanediol being a major metabolite. This pregnanediol is then conjugated with glucuronic acid to form pregnanediol glucuronide, a water-soluble compound that is excreted in the urine.[1] The measurement of urinary pregnanediol glucuronide is a non-invasive way to assess progesterone production and is often used to confirm ovulation.[2][3]

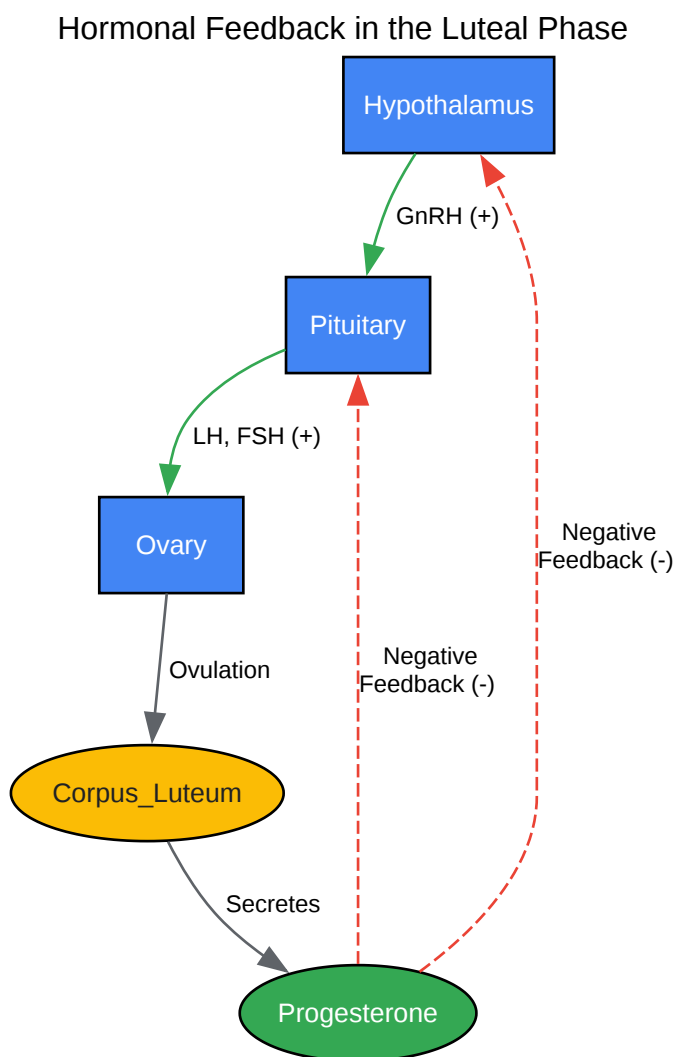


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of progesterone to pregnanediol glucuronide.

Hormonal Regulation of the Menstrual Cycle Involving Progesterone

The menstrual cycle is regulated by a complex interplay of hormones from the hypothalamus, pituitary gland, and ovaries.[5] Progesterone, produced by the corpus luteum after ovulation, plays a critical role in preparing the endometrium for implantation and in providing negative feedback to the hypothalamus and pituitary to suppress the release of GnRH, FSH, and LH.[5]



[Click to download full resolution via product page](#)

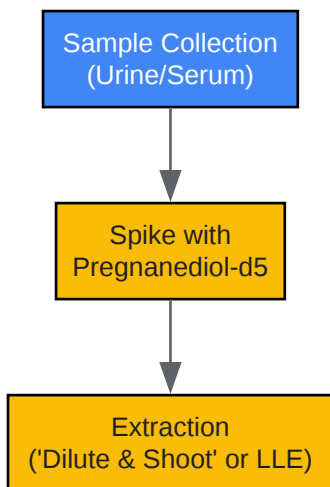
Caption: Negative feedback loop of progesterone during the luteal phase.

Experimental Workflow for LC-MS/MS Analysis

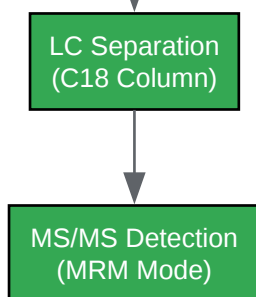
The following diagram illustrates a typical workflow for the quantification of pregnanediol in biological samples using **Pregnanediol-d5** as an internal standard.

LC-MS/MS Experimental Workflow

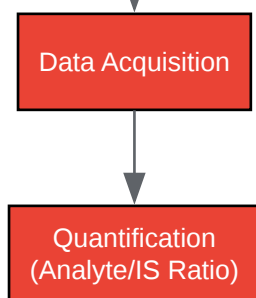
Sample Preparation



Analysis



Data Processing

[Click to download full resolution via product page](#)

Caption: Workflow for pregnanediol quantification by LC-MS/MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. research.ed.ac.uk [research.ed.ac.uk]
- 2. Quantitation of serum pregnanediol-3-glucuronide level in different endocrine statuses by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Steroid - Biosynthesis, Metabolism, Hormones | Britannica [britannica.com]
- 5. Physiology, Menstrual Cycle - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Commercially Available Pregnanediol-d5 Standards for Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142990#commercially-available-pregnanediol-d5-standards-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com